

4-Chloro-7-azaindole molecular weight and formula

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-Chloro-7-azaindole

Cat. No.: B022810

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An In-Depth Technical Guide to 4-Chloro-7-azaindole

This guide provides comprehensive information for researchers, scientists, and drug development professionals on the chemical properties, synthesis, and significance of **4-Chloro-7-azaindole**. This versatile heterocyclic compound is a key building block in the synthesis of various bioactive molecules.^[1]

Core Molecular Data

4-Chloro-7-azaindole, also known as 4-Chloro-1H-pyrrolo[2,3-b]pyridine, is a nitrogen-containing aromatic heterocyclic compound.^[2] Its structure, featuring a dual-ring core of pyridine and pyrrole with a chlorine atom at the 4th position, makes it a crucial pharmacophore in medicinal chemistry.^[2] This configuration allows the molecule to act as both a hydrogen bond donor and acceptor, enhancing its molecular recognition capabilities.^[2]

Property	Value	References
Molecular Formula	C ₇ H ₅ ClN ₂	[1] [2] [3] [4] [5]
Molecular Weight	152.58 g/mol	[1] [2] [3] [4] [5]
CAS Number	55052-28-3	[3]
Appearance	Yellow to brown crystalline powder	[1]
Melting Point	176 - 181 °C	[1]
Purity	≥ 97%	[5]

Synthesis Protocol

A common and efficient method for the synthesis of **4-Chloro-7-azaindole** starts from 7-azaindole. The process involves two main steps: N-oxidation and subsequent chlorination.[\[2\]](#)[\[6\]](#)

Materials:

- 7-azaindole
- Hydrogen peroxide (H₂O₂)
- An organic solvent (e.g., Tetrahydrofuran (THF), ethylene glycol monomethyl ether (EGME), or propylene glycol monomethyl ether)[\[7\]](#)
- Phosphorus oxychloride (POCl₃)[\[2\]](#)
- Diisopropylethylamine (DIPEA) as a catalyst[\[2\]](#)[\[6\]](#)
- Acetonitrile[\[7\]](#)

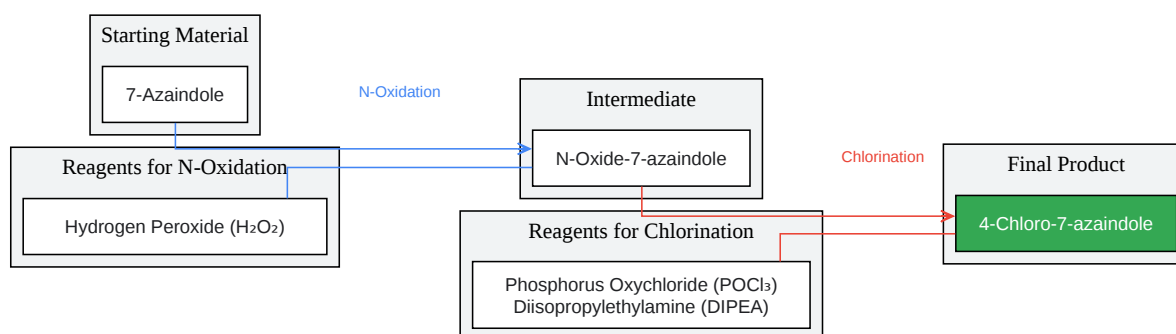
Experimental Procedure:

- N-oxidation of 7-azaindole:
 - Dissolve 7-azaindole in an appropriate organic solvent.

- Add hydrogen peroxide to the solution. The molar ratio of 7-azaindole to hydrogen peroxide is typically between 1:1.1 and 1:2.[7]
- Maintain the reaction temperature between 5-15 °C for 2-5 hours to yield N-oxide-7-azaindole.[7]
- Chlorination:
 - To the N-oxide-7-azaindole, add acetonitrile, phosphorus oxychloride (POCl_3), and a catalytic amount of diisopropylethylamine (DIPEA).[7]
 - The reaction is carried out to substitute the hydroxyl group with a chlorine atom at the 4-position of the azaindole ring. The addition of DIPEA as a catalyst has been shown to increase the yield.[6]
- Work-up and Isolation:
 - Upon completion of the reaction, the mixture is treated with a base (alkalization) to neutralize any remaining acid.
 - The final product, **4-Chloro-7-azaindole**, is then isolated, washed with water, and dried. This method can achieve yields of up to 85.6%.[6][7]

Synthetic Workflow

The following diagram illustrates the key steps in the synthesis of **4-Chloro-7-azaindole** from 7-azaindole.



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Caption: Synthesis workflow of **4-Chloro-7-azaindole**.

Applications in Research and Drug Development

4-Chloro-7-azaindole is a compound of significant interest in pharmaceutical research and development. Its unique structure serves as a valuable scaffold for the synthesis of a wide range of biologically active molecules.

- **Kinase Inhibitors:** The 7-azaindole core is a well-known ATP binding site mimetic, making it an excellent starting point for the design of protein kinase inhibitors. These inhibitors are crucial in the development of new anti-cancer therapies.[1][2]
- **Therapeutic Agents:** Derivatives of **4-Chloro-7-azaindole** have demonstrated broad-spectrum in vitro antitumor activity, in some cases showing higher efficacy than existing drugs like cisplatin against various cancer cell lines.[2] It is also a versatile intermediate for creating antibacterial and antiviral drugs.[2]
- **Biochemical Research:** This compound is utilized as a tool in studies related to enzyme inhibition and cell signaling pathways, providing valuable insights into metabolic processes and potential therapeutic targets.[1][2]
- **Material Science:** Beyond pharmaceuticals, **4-Chloro-7-azaindole** is a core building block for developing advanced materials such as organic light-emitting materials and coordination polymers.[1][2]

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- To cite this document: BenchChem. [4-Chloro-7-azaindole molecular weight and formula]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b022810#4-chloro-7-azaindole-molecular-weight-and-formula]

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